

Essential Safety and Operational Guide for 1,3-Difluoro-2-propanol

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Compound of Interest

Compound Name: 1,3-Difluoro-2-propanol

Cat. No.: B128796

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **1,3-Difluoro-2-propanol** (CAS No. 453-13-4). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Immediate Precautions

1,3-Difluoro-2-propanol is a flammable liquid and vapor that can cause skin and serious eye irritation.[1] It may also cause respiratory irritation and is harmful if swallowed, inhaled, or in contact with skin.[1] This chemical is classified as a metabolic poison.[2]

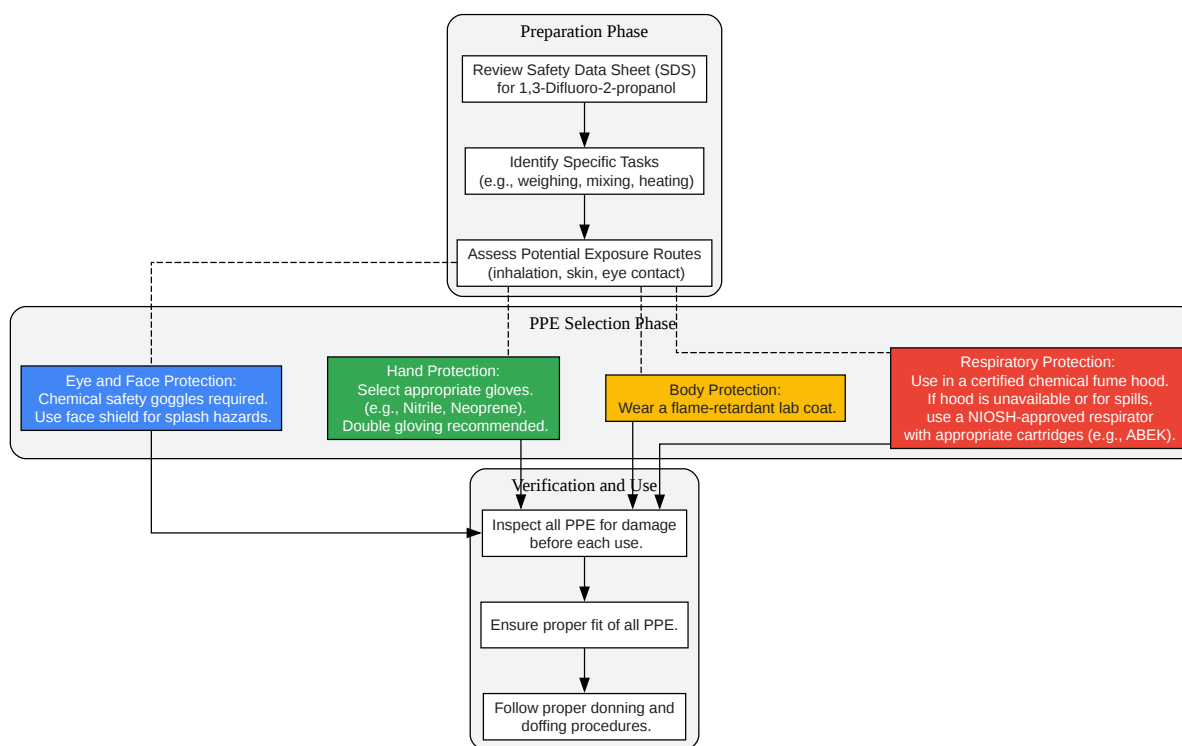
Signal Word: Warning[3]

Key Hazards:

- Flammable Liquid: Category 3[1]
- Acute Toxicity: Category 4 (Oral, Dermal, Inhalation)[1]
- Skin Corrosion/Irritation: Category 2[1]
- Serious Eye Damage/Eye Irritation: Category 2[1]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[1][3]

Personal Protective Equipment (PPE) Protocol

A systematic approach to PPE selection is mandatory. The following workflow outlines the necessary steps to ensure adequate protection.



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PPE Selection Workflow for **1,3-Difluoro-2-propanol**.

Operational Plan: Step-by-Step Handling Procedures

3.1. Engineering Controls:

- Always handle **1,3-Difluoro-2-propanol** in a properly functioning chemical fume hood.[4]
- Ensure safety showers and eyewash stations are readily accessible.[1]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1]

3.2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield may be necessary for tasks with a high splash potential.[4][5]
- Hand Protection: Chemical-resistant gloves are mandatory.[4] While specific breakthrough times for **1,3-Difluoro-2-propanol** are not readily available, nitrile or neoprene gloves are generally recommended for alcohols and offer good chemical resistance.[5][6] It is advisable to wear two pairs of gloves.[4] Always consult the glove manufacturer's compatibility charts for specific chemicals.
- Body Protection: A flame-retardant laboratory coat must be worn and fully buttoned.[4] Wear full-length pants and closed-toe shoes.[4]
- Respiratory Protection: When used in a certified chemical fume hood, respiratory protection is typically not required.[4] If engineering controls are not available or in the event of a spill, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable filter for organic vapors (e.g., ABEK-type).[1]

3.3. Handling Procedures:

- Wash hands thoroughly before and after handling.
- Ground and bond containers when transferring material to prevent static discharge.[1]

- Use only non-sparking tools.[1]
- Keep the container tightly closed when not in use.[1]
- Keep away from heat, sparks, open flames, and hot surfaces.[1]

Disposal Plan

4.1. Waste Collection:

- Collect all waste containing **1,3-Difluoro-2-propanol** in a designated, properly labeled, and sealed container.
- Store waste containers in a well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong reducing agents.[1]

4.2. Disposal Method:

- Dispose of contents and container to an approved waste disposal plant.[1]
- Do not empty into drains.[1]
- Contaminated materials used for spill cleanup (e.g., absorbent pads) should also be collected and disposed of as hazardous waste.[7][8]

Quantitative Data Summary

The following table summarizes key quantitative safety and physical properties of **1,3-Difluoro-2-propanol**.

Property	Value	Source(s)
CAS Number	453-13-4	[1][3]
Molecular Formula	C ₃ H ₆ F ₂ O	[3][9]
Molecular Weight	96.08 g/mol	[3][9]
Appearance	Liquid	[3]
Boiling Point	54-55 °C @ 34 mmHg	[3]
Density	1.24 g/mL at 25 °C	[3]
Flash Point	42 °C (107.6 °F) - closed cup	[3]
Storage Class	3 (Flammable liquids)	[3]

Emergency Procedures

- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[1]
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with water or shower. If skin irritation occurs, seek medical advice.[1]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[1]
- Ingestion: Rinse mouth. Call a poison center or doctor if you feel unwell.[1]
- Fire: Use carbon dioxide (CO₂), dry chemical, or foam for extinction. Water spray may be used to cool closed containers.[1]
- Spills: Remove all sources of ignition. Use spark-proof tools and explosion-proof equipment. Absorb the spill with inert absorbent material (e.g., sand, silica gel) and collect it in a suitable, closed container for disposal.[1]

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